

A Researcher's Guide to Sourcing 4-Chloroanisole Certified Reference Materials

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Compound of Interest

Compound Name: 4-Chloroanisole

Cat. No.: B146269

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For researchers, scientists, and drug development professionals, the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) serve as the cornerstone of quality assurance, providing a baseline for method validation, calibration, and ensuring the traceability of measurement results. **4-Chloroanisole**, a key intermediate in the synthesis of pharmaceuticals and other fine chemicals, is no exception. This guide offers an objective comparison of commercially available **4-Chloroanisole** CRMs, supported by publicly available data and detailed experimental protocols for in-house verification.

Comparative Analysis of 4-Chloroanisole CRM Suppliers

The selection of a CRM provider is a critical decision that can impact the quality and reproducibility of research. Key factors to consider include the certified purity of the material, the associated uncertainty, traceability to international standards, and the supplier's quality management certifications. The following table summarizes the offerings for **4-Chloroanisole** from several reputable suppliers.

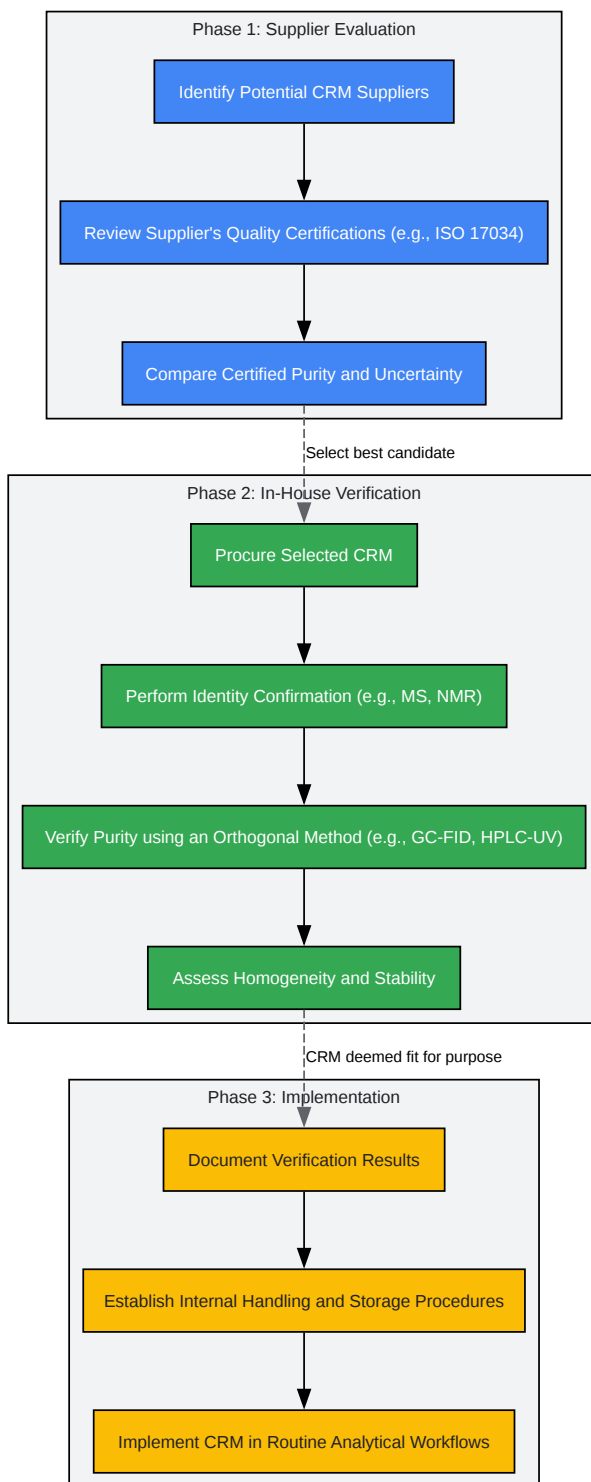
Table 1: Comparison of **4-Chloroanisole** Certified Reference Materials

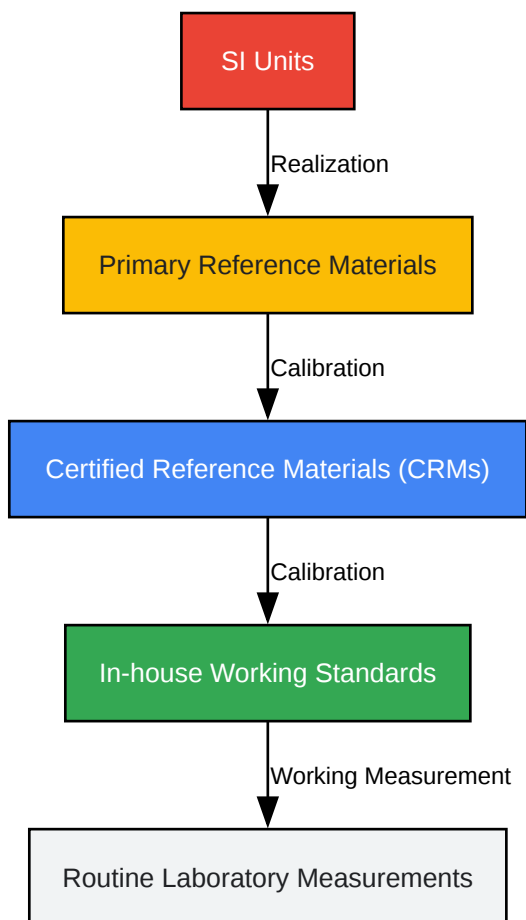
Supplier	Product Number	Certified Purity	Format	Storage Condition	Quality Certifications
CPAChem	SB23020.500 MG	Data not available	500 mg	2°C to 8°C[1]	ISO 17034, ISO 17025, ISO 9001[1]
Sigma-Aldrich	159069	99%[2][3][4]	Liquid[2][3][4]	Data not available	Data not available
Biosynth	FC64630	Data not available	Data not available	Data not available	Data not available
Axios Research	AR-A06640	Data not available	Data not available	Data not available	Data not available
HPC Standards	683133	Data not available	1000 mg	Data not available	Data not available
LGC Standards	N/A	Data not available	Data not available	Data not available	Data not available
TCI	C0122	>98.0% (GC) [5]	Liquid[5]	Data not available	Data not available

Note: "Data not available" indicates that the information was not readily accessible from the public-facing product listings.

Workflow for CRM Selection and Verification

A systematic approach to selecting and verifying a CRM is essential to ensure its fitness for purpose. The following workflow outlines the key stages, from initial supplier evaluation to the implementation of the CRM in routine analytical methods.





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References

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- 2. 4-Chloroanisole 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-Chloroanisole 99 623-12-1 [sigmaaldrich.com]

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